

Application Notes and Protocols: Preparation of UNC2881 Stock Solution in DMSO

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Compound of Interest

Compound Name: UNC2881

Cat. No.: B15604290

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These application notes provide a detailed protocol for the preparation of a stock solution of **UNC2881**, a potent and selective Mer kinase inhibitor, using dimethyl sulfoxide (DMSO) as the solvent. Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results.

Introduction

UNC2881 is a small molecule inhibitor of Mer tyrosine kinase, a member of the TAM (Tyro3, Axl, Mer) receptor tyrosine kinase family.^[1] It has demonstrated high selectivity for Mer kinase, playing a significant role in studies related to cancer biology and immunology.^{[1][2][3][4]} Accurate preparation of a stable stock solution is the first critical step for in vitro and in vivo assays. DMSO is the recommended solvent for **UNC2881** due to its high solubilizing capacity for this compound.^{[2][4]}

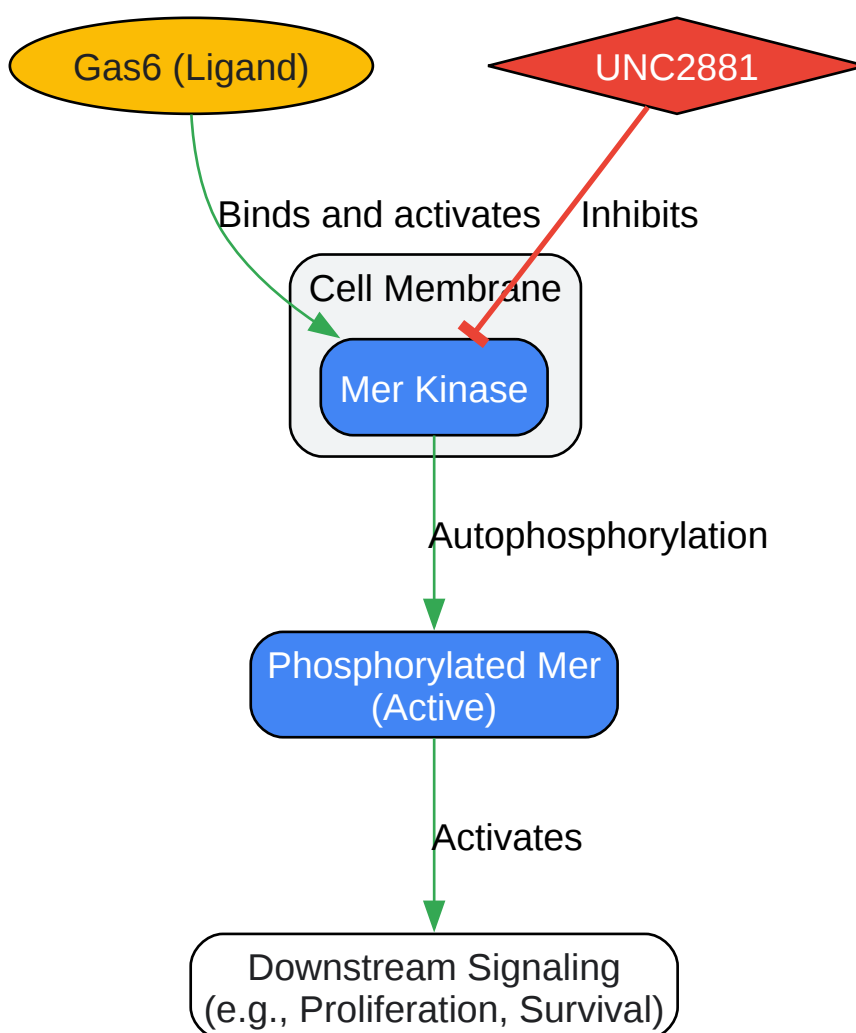
Quantitative Data Summary

The following table summarizes the key quantitative data for **UNC2881** and its solubility in DMSO.

Parameter	Value	Reference
Molecular Weight	463.58 g/mol	[5]
Solubility in DMSO	Up to 198.45 mM (92 mg/mL)	[2]
Recommended Storage (Powder)	-20°C for up to 3 years or +4°C	[5]
Recommended Storage (Stock Solution in DMSO)	-20°C for up to 1 year or -80°C for up to 2 years	[5]

Signaling Pathway of UNC2881

UNC2881 acts as an inhibitor of the Mer tyrosine kinase signaling pathway. The simplified diagram below illustrates the mechanism of action.



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Caption: **UNC2881** inhibits Mer kinase activation.

Experimental Protocol

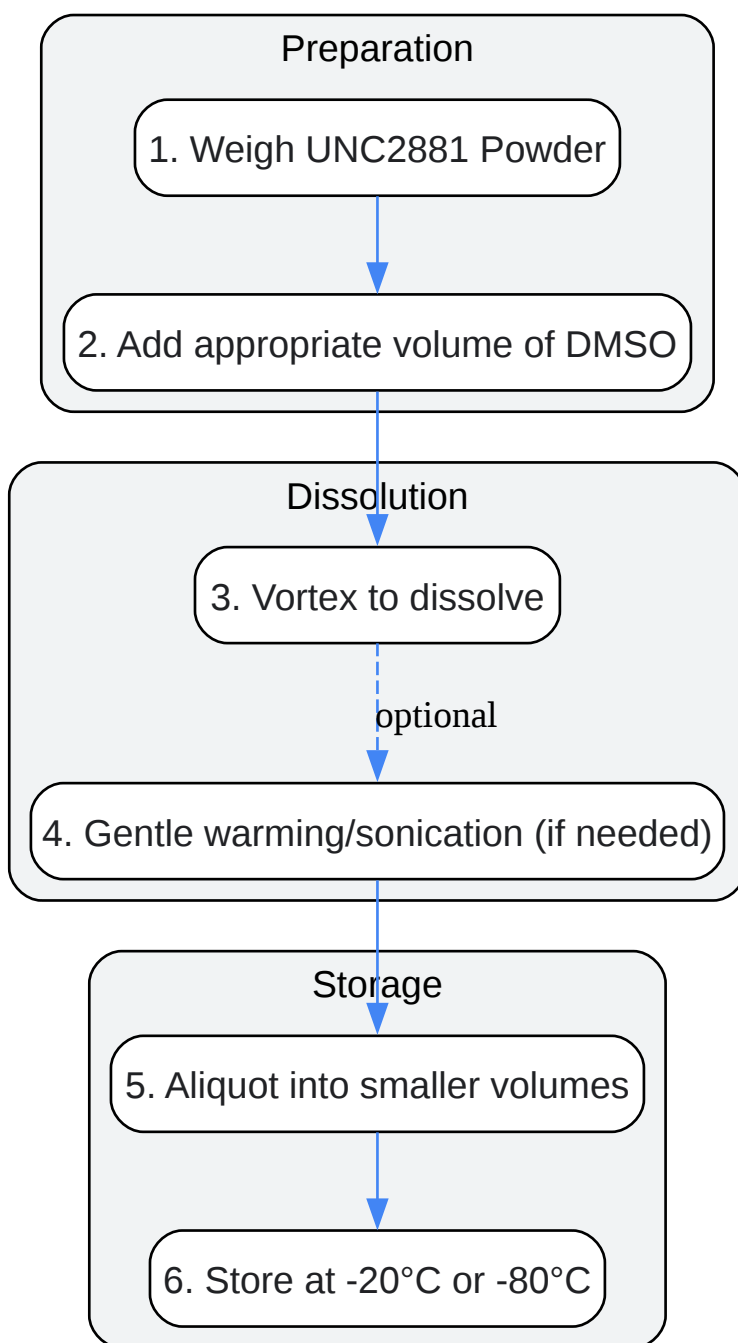
This protocol details the steps for preparing a 10 mM stock solution of **UNC2881** in DMSO. This concentration is a common starting point for subsequent dilutions for various cellular assays.

Materials

- **UNC2881** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Experimental Workflow Diagram

The following diagram outlines the workflow for preparing the **UNC2881** stock solution.



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Caption: Workflow for **UNC2881** stock solution preparation.

Step-by-Step Procedure

- Calculate the required mass of **UNC2881**:

- To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 463.58 \text{ g/mol} \times 1000 \text{ mg/g} = 4.6358 \text{ mg}$
- Therefore, weigh out approximately 4.64 mg of **UNC2881** powder.
- Dissolving **UNC2881** in DMSO:
 - Carefully transfer the weighed **UNC2881** powder into a sterile microcentrifuge tube or vial.
 - Add 1 mL of anhydrous DMSO to the tube.
 - Close the tube tightly and vortex thoroughly for several minutes until the powder is completely dissolved. A clear solution should be obtained.
 - If the compound does not fully dissolve, gentle warming in a 37°C water bath or brief sonication can be applied.^{[5][6]} It is crucial to use fresh, anhydrous DMSO as moisture can reduce the solubility.^[2]
- Aliquoting and Storage:
 - Once a clear stock solution is obtained, it is recommended to aliquot it into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.^[5]
 - This practice minimizes the number of freeze-thaw cycles, which can degrade the compound over time.
 - Label the aliquots clearly with the compound name, concentration, and date of preparation.
 - Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).^[5]

Safety Precautions

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **UNC2881** and DMSO.
- Handle the **UNC2881** powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- DMSO can facilitate the absorption of substances through the skin; therefore, avoid direct contact.
- Consult the Safety Data Sheet (SDS) for **UNC2881** for complete safety and handling information.

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